

D149 சாய-2ணர்திறன் சூரிய மின்கலங்களில் கரைப்பான் தேர்வின் தாக்கம்: ஒரு தொழில்நுட்ப ஆதரவு மையம்

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: D149 Dye

Cat. No.: B1141169

[Get Quote](#)

அறிமுகம்: இந்த தொழில்நுட்ப ஆதரவு மையம், D149 சாய-2ணர்திறன் சூரிய மின்கலங்களின் (DSSC) செயல்திறனில் கரைப்பான் தேர்வின் தாக்கத்தை ஆராயும் ஆராய்ச்சியாளர்கள், விஞ்ஞானிகள் மற்றும் மருந்து மேம்பாட்டு நிபுணர்களுக்கு ஒரு விரிவான ஆதாரமாக வடிவமைக்கப்பட்டுள்ளது. இது சரிசெய்தல் வழிகாட்டிகள், அடிக்கடி கேட்கப்படும் கேள்விகள் (FAQs), விரிவான சோதனை நெறிமுறைகள் மற்றும் செயல்திறன் தரவுகளின் ஒப்பீட்டு அட்டவணைகளை வழங்குகிறது. இந்த மையம், பரிசோதனைகளின் போது பயனர்கள் உங்கள் கேள்விகளை எளிதில் புரிந்துகொள்ள உதவுகிறது. ஆராய்ச்சி முயற்சிகளில் அவர்களுக்கு ஆதரவளிப்பதை நோக்கமாகக் கொண்டுள்ளது.

சரிசெய்தல் வழிகாட்டி

பரிசோதனைகளின் போது உங்கள் பொதுவான சிக்கல்களைக் கண்டறிந்து தீர்க்க ஆராய்ச்சியாளர்களுக்கு உதவுவதற்காக இந்த வழிகாட்டி வடிவமைக்கப்பட்டுள்ளது, குறிப்பாக கரைப்பான் தேர்வு தொடர்பானவை.

சிக்கல்	சாத்தியமான கரைப்பான் தொடர்பான காரணம்(கள்)	தீர்வு(கள்)
குறைந்த சாய பரப்புதல்	<p>- தவறான கரைப்பான்: D149 சாயத்திற்கு கரைப்பான் குறைந்த கரைதிறனைக் கொண்டுள்ளது. - அதிக கரைப்பான் பாகுத்தன்மை: அதிக பாகுத்தன்மை கொண்ட கரைப்பான்கள் TiO₂ படத்தின் துளைகளுக்குள் சாய மூலக்கூறுகள் பரவுவதைத் தடுக்கலாம். - கரைப்பான் ஆவியாதல்: சாயமூட்டும் செயல்பாட்டின் போது கரைப்பான் மிக விரைவாக ஆவியாகிறது, இது சீரற்ற சாயப் பரப்பிற்கு வழிவகுக்கிறது.</p>	<p>- D149 சாயத்திற்கு அதிக கரைதிறன் கொண்ட ஒரு கரைப்பானைத் தேர்ந்தெடுக்கவும் (எ.கா., அசிட்டோநைட்ரைல், எத்தனால்). - குறைந்த பாகுத்தன்மை கொண்ட கரைப்பானைப் பயன்படுத்தவும் அல்லது சாயக் குளியலின் வெப்பநிலையை சற்று அதிகரிக்கவும். - சாயமூட்டும் செயல்பாட்டின் போது சாயக் குளியலை மூடி வைக்கவும்.</p>
சீரற்ற சாயப் படலம்	<p>- சாயத் திரட்டல்: சில கரைப்பான்களில், குறிப்பாக குறைந்த துருவமுனைப்பு கொண்ட கரைப்பான்களில் D149 சாயம் திரட்டப்படலாம்.[1][2][3] - விரைவான கரைப்பான் ஆவியாதல்: சாயக் குளியலில் இருந்து அடி மூலக்கூறை அகற்றும் போது கரைப்பான் விரைவாக ஆவியாவது சீரற்ற படிவுக்கு வழிவகுக்கும்.</p>	<p>- சாயத் திரட்டலைக் குறைக்க செனோடாக்ஸிகோலிக் அமிலம் (CDCA) போன்ற ஒரு இணை-உறிஞ்சியைப் பயன்படுத்தவும். - சாயக் குளியலில் இருந்து அடி மூலக்கூறை மெதுவாகவும் சீராகவும் அகற்றவும். - அதிக கொதிநிலை கொண்ட ஒரு கரைப்பானைப் பயன்படுத்தவும்.</p>
குறைந்த குறுகிய-சுற்று மின்னோட்டம் (JSC)	<p>- முழுமையற்ற சாயப் பரப்புதல்: மேலே விவரிக்கப்பட்டபடி. - திறனற்ற எலக்ட்ரான் உட்செலுத்துதல்: புரோட்டிக் கரைப்பான்கள் (எ.கா., எத்தனால்) சாயத்துடனும் TiO₂ மேற்பரப்புடனும் ஹைட்ரஜன் பிணைப்புகளை உருவாக்கலாம், இது எலக்ட்ரான் உட்செலுத்துதல்</p>	<p>- சாயமூட்டும் நேரத்தையும் வெப்பநிலையையும் மேம்படுத்தவும். - அசிட்டோநைட்ரைல் போன்ற ஒரு அப்ரோடிக் கரைப்பானைப் பயன்படுத்தவும், இது சாயப் பரப்புதலுக்கு சாதகமாக இருப்பதாகக் காட்டப்பட்டுள்ளது. [2] - சாயத் திரட்டலைக் குறைக்க</p>

செயல்முறையை பாதிக்கலாம்.[2] - இணை-உறிஞ்சுகளைப்
சாயத் திரட்டல்: திரட்டப்பட்ட பயன்படுத்தவும்.
சாயங்கள் குறைந்த எலக்ட்ரான்
உட்செலுத்துதல் செயல்திறனைக்
கொண்டிருக்கலாம்.[1][2][3]

குறைந்த திறந்த-சுற்று
மின்னழுத்தம் (Voc)

- அதிக மறுசீரமைப்பு விகிதங்கள்:
சில கரைப்பான்கள் TiO₂
மேற்பரப்பில் விரும்பத்தகாத
மறுசீரமைப்பு செயல்முறைகளை
உட்குவிக்கலாம். -
எலக்ட்ரோலைட்டுடன் சாயத்தின்
எதிர்வினை: எலக்ட்ரோலைட்
கரைப்பான் சாயத்துடன்
வினைபுரிந்து அதன் மின்னணு
பண்புகளை மாற்றலாம்.

- எலக்ட்ரோலைட் கலவையை
மேம்படுத்தவும். - சாயத்திற்கும்
எலக்ட்ரோலைட்டிற்கும் இடையில்
குறைந்தபட்ச எதிர்வினை
கொண்ட ஒரு கரைப்பானைத்
தேர்ந்தெடுக்கவும்.

குறைந்த நிரப்பு காரணி (FF)

- அதிக தொடர் எதிர்ப்பு: அதிக
பாகுத்தன்மை கொண்ட
எலக்ட்ரோலைட் கரைப்பான்கள்
அயனி கடத்துத்திறனைக்
குறைத்து தொடர் எதிர்ப்பை
அதிகரிக்கும். - சீரற்ற சாயப்
படலம்: சீரற்ற படலங்கள்
மின்கலத்திற்குள் சீரற்ற
மின்னோட்டப் பாய்வுக்கு
வழிவகுக்கும்.

- குறைந்த பாகுத்தன்மை
கொண்ட எலக்ட்ரோலைட்
கரைப்பானைப் பயன்படுத்தவும். -
சாயமூட்டும் செயல்முறையை
மேம்படுத்துவதன் மூலம் சீரான
சாயப் படலத்தை உறுதி செய்யவும்.

மின்கலத்தின் சீரழிவு

- எலக்ட்ரோலைட் கசிவு: குறைந்த
கொதிநிலை மற்றும் அதிக
ஆவியழுத்தம் கொண்ட
கரைப்பான்கள் காலப்போக்கில்
கசிந்து மின்கலத்தின் சீரழிவுக்கு
வழிவகுக்கும். - சாயத்தின்
சிதைவு: சில கரைப்பான்கள்
அல்லது எலக்ட்ரோலைட்டில் உள்ள
அசுத்தங்கள் D149 சாயத்தின்
வேதியியல் சிதைவை
உட்குவிக்கலாம்.

- அதிக கொதிநிலை மற்றும்
குறைந்த ஆவியழுத்தம் கொண்ட
ஒரு கரைப்பானைப்
பயன்படுத்தவும். - மின்கலத்தை
சரியாக மூடுவதை உறுதி
செய்யவும். - உயர் தூய்மையான
கரைப்பான்கள் மற்றும்
எலக்ட்ரோலைட் கூறுகளைப்
பயன்படுத்தவும்.

அடிக்கடி கேட்கப்படும் கேள்விகள் (FAQs)

கேள்வி 1: D149 DSSC களுக்கு சாயக் கரைப்பானாக அசிட்டோநைட்ரைல் ஏன் பொதுவாகப் பயன்படுத்தப்படுகிறது?

பதில்: அசிட்டோநைட்ரைல் ஒரு துருவமுனைப்புள்ள அப்ரோடிக் கரைப்பானாகும், இது D149 சாயத்திற்கு நல்ல கரைதிறனை வழங்குகிறது. இது TiO₂ மேற்பரப்பில் சாய மூலக்கூறுகளின் திறமையான பரப்புதலுக்கு உதவுகிறது.[2] புரோட்டிக் கரைப்பான்களைப் போலல்லாமல், இது சாயத்துடனும் TiO₂ மேற்பரப்புடனும் ஹைட்ரஜன் பிணைப்புகளை உருவாக்குவதில்லை, இது எலக்ட்ரான் உட்செலுத்துதல் செயல்முறைக்கு இடையூறு விளைவிக்கும்.[2] அதன் குறைந்த பாகுத்தன்மை சாயக் குளியலில் நல்ல பரவலுக்கும் மற்றும் எலக்ட்ரோலைட்டில் திறமையான அயனி கடத்துத்திறனுக்கும் பங்களிக்கிறது.

கேள்வி 2: புரோட்டிக் கரைப்பான்கள் (எ.கா., எத்தனால்) மற்றும் அப்ரோடிக் கரைப்பான்கள் (எ.கா., அசிட்டோநைட்ரைல்) D149 DSSC செயல்திறனை எவ்வாறு பாதிக்கின்றன?

பதில்: புரோட்டிக் கரைப்பான்கள் புரோட்டான்களை (H⁺) தானம் செய்யும் திறன் கொண்டவை மற்றும் சாய மூலக்கூறுகள் மற்றும் TiO₂ மேற்பரப்புடன் ஹைட்ரஜன் பிணைப்புகளை உருவாக்கலாம். இது சாயப் பரப்புதலுக்கு இடையூறு விளைவிக்கும் மற்றும் எலக்ட்ரான் உட்செலுத்துதல் செயல்திறனைக் குறைக்கும்.[2] அப்ரோடிக் கரைப்பான்கள் புரோட்டான்களை தானம் செய்யாது மற்றும் பொதுவாக TiO₂ மேற்பரப்பில் சிறந்த சாயப் பரப்புதலுக்கும் மற்றும் அதிக எலக்ட்ரான் உட்செலுத்துதல் விகிதங்களுக்கும் வழிவகுக்கிறது, இதன் விளைவாக அதிக மின்கல செயல்திறன் ஏற்படுகிறது.[2]

கேள்வி 3: சாயத் திரட்டலில் கரைப்பான் தேர்வு என்ன பங்கு வகிக்கிறது, அது ஏன் முக்கியமானது?

பதில்: கரைப்பான் தேர்வு D149 சாயத்தின் திரட்டல் நடத்தையை கணிசமாக பாதிக்கும். குறைந்த துருவமுனைப்பு கொண்ட கரைப்பான்கள் அல்லது அதிக சாயச் செறிவுகள் π-π அடுக்குதல் காரணமாக மூலக்கூறுகளுக்கு இடையேயான தொடர்புகளை ஊக்குவிக்கும், இது திரட்டலுக்கு வழிவகுக்கும்.[4] சாயத் திரட்டல் பொதுவாக விரும்பத்தகாதது, ஏனெனில் இது கிளர்வுற்ற நிலையில் இருந்து எலக்ட்ரான் உட்செலுத்துதல் செயல்திறனைக் குறைக்கும் மற்றும் மின்கலத்தின் ஒட்டுமொத்த செயல்திறனைக் குறைக்கும்.[1][2][3]

கேள்வி 4: கரைப்பான் பாகுத்தன்மை DSSC செயல்திறனை எவ்வாறு பாதிக்கிறது?

பதில்: கரைப்பான் பாகுத்தன்மை இரண்டு முக்கிய அம்சங்களை பாதிக்கிறது: சாயப் பரப்புதல் மற்றும் எலக்ட்ரோலைட் அயனி கடத்துத்திறன். சாயக் குளியலில், குறைந்த பாகுத்தன்மை கொண்ட கரைப்பான்கள் TiO₂ படத்தின் துளைகளுக்குள் சாய மூலக்கூறுகள் வேகமாகப் பரவுவதற்கு அனுமதிக்கின்றன, இது அதிக சாயச் சுமைக்கு வழிவகுக்கும். எலக்ட்ரோலைட்டில், குறைந்த

பாகுத்தன்மை கொண்ட கரைப்பான்கள் ரெடாக்ஸ் ஜோடியின் (பொதுவாக I-/I3-) அதிக அயனி கடத்துத்திறனை எளிதாக்குகின்றன, இது மின்கலத்தின் தொடர் எதிர்ப்பைக் குறைக்கிறது மற்றும் நிரப்பு காரணியை (FF) அதிகரிக்கிறது.

கேள்வி 5: D149 DSSC களில் வெவ்வேறு கரைப்பான்களைப் பயன்படுத்தும் போது செயல்திறனில் உள்ள வேறுபாடுகளுக்கு சில பொதுவான காரணங்கள் யாவை?

பதில்: செயல்திறனில் உள்ள வேறுபாடுகள் பல காரணிகளால் ஏற்படலாம், அவற்றுள்:

- சாயக் கரைதிறன்: வெவ்வேறு கரைப்பான்களில் D149 சாயத்தின் மாறுபட்ட கரைதிறன், சாயச் சுமையை பாதிக்கிறது.
- சாயப் பரப்புதல் இயக்கவியல்: கரைப்பான் பண்புகள் (துருவமுனைப்பு, பாகுத்தன்மை) TiO₂ மேற்பரப்பில் சாயம் எவ்வாறு பரவுகிறது என்பதைப் பாதிக்கிறது.
- சாயத் திரட்டல்: சில கரைப்பான்களில் சாயத் திரட்டல் ஏற்படுவது செயல்திறனைக் குறைக்கும்.[1][2][3]
- எலக்ட்ரான் உட்செலுத்துதல் செயல்திறன்: கரைப்பானுக்கும் சாயம்-TiO₂ இடைமுகத்திற்கும் இடையிலான தொடர்புகள் எலக்ட்ரான் உட்செலுத்துதல் விகிதத்தை பாதிக்கலாம்.
- எலக்ட்ரோலைட் பண்புகள்: எலக்ட்ரோலைட் கரைப்பானின் பாகுத்தன்மை மற்றும் மின்கடத்தா மாறிவி ஆகியவை அயனி கடத்துத்திறன் மற்றும் மறுசீரமைப்பு இயக்கவியலை பாதிக்கின்றன.

தரவு Präsentation

அட்டவணை 1: ZnO-அடிப்படையிலான D149 DSSC களில் வெவ்வேறு கரைப்பான்களின் செயல்திறன் அளவுருக்களின் ஒப்பீடு

கரைப்பான்	Jsc (mA/cm ²)	Voc (V)	FF	செயல்திறன் (%)
2,2,2- டிரைஃப்ளூரோஎத்த னால்	1.155	0.750	0.225	1.662
1-புரோப்பனால்	0.880	0.725	0.254	1.625
எத்தனால்	1.130	0.700	0.200	1.582
அசிட்டோநைட்ரை ல்	1.100	0.680	0.210	1.570

இந்த தரவு ZnO-அடிப்படையிலான D149 DSSC களில் நடத்தப்பட்ட ஒரு ஆய்விலிருந்து பெறப்பட்டது.[5] TiO₂-அடிப்படையிலான மின்கலங்களில் செயல்திறன் மாறுபடலாம்.

சோதனை நெறிமுறைகள்

D149 சாய-உணர்திறன் TiO₂ சூரிய மின்கலத்தை உருவாக்குவதற்கான விரிவான நெறிமுறை

- FTO கண்ணாடி அடி மூலக்கூறுகளை சுத்தம் செய்தல்: 1.1. FTO (ஃபுளோரின்-டோப் செய்யப்பட்ட டின் ஆக்சைடு) பூசப்பட்ட கண்ணாடித் தட்டுகளை சோப்பு நீரில் கழுவவும். 1.2. பின்னர், அவற்றை டிகோனைஸ் செய்யப்பட்ட நீர், அசிட்டோன் மற்றும் எத்தனால் ஆகியவற்றில் ஒவ்வொன்றிலும் 15 நிமிடங்கள் அல்ட்ராசோனிக் குளியலில் சுத்தம் செய்யவும். 1.3. நைட்ரஜன் வாயு ஓட்டத்தில் அவற்றை உலர வைக்கவும்.
- TiO₂ பேஸ்ட்டைத் தயாரித்தல்: 2.1. 0.5 கிராம் வணிக ரீதியான TiO₂ நானோ துகள்களை (எ.கா., P25) 2 மில்லி எத்தனாலுடன் கலக்கவும். 2.2. ஒருபடித்தான கூழ்மத்தைப் பெற, கலவையை 30 நிமிடங்கள் அல்ட்ராசோனிகேட் செய்யவும்.
- TiO₂ படலத்தைப் படிவு செய்தல்: 3.1. டாக்டர்-பிலேடு முறையைப் பயன்படுத்தி, சுத்தம் செய்யப்பட்ட FTO கண்ணாடியின் கடத்தும் பக்கத்தில் TiO₂ பேஸ்ட்டின் ஒரு மெல்லிய படலத்தைப் பூசவும். 3.2. பூசப்பட்ட அடி மூலக்கூறுகளை 125°C இல் 5 நிமிடங்கள் உலர வைக்கவும். 3.3. பின்னர், அவற்றை 500°C இல் 30 நிமிடங்கள் ஒரு உலையில் சுடவும். 3.4. அறை வெப்பநிலைக்கு மெதுவாக குளிர்விக்கவும்.
- சாயமூட்டுதல்: 4.1. 0.3 mM D149 சாயக் கரைசலைத் தேர்ந்தெடுக்கப்பட்ட கரைப்பானில் (எ.கா., அசிட்டோநைட்ரைல்/டெர்ட்-பியூட்டனால் 1:1 விகிதத்தில்) தயாரிக்கவும். 4.2. சுடப்பட்ட TiO₂ படலத்தை அறை வெப்பநிலையில் 24 மணி நேரம் சாயக் கரைசலில் மூழ்க வைக்கவும். 4.3. சாயமூட்டப்பட்ட பிறகு,

அதிகப்படியான சாயத்தை அகற்ற, படலத்தை எத்தனாலில் கழுவவும். 4.4. நைட்ரஜன் வாயு ஓட்டத்தில் அதை 2வர வைக்கவும்.

5. எதிர் மின்முனையைத் தயாரித்தல்: 5.1. மற்றொரு FTO கண்ணாடித் தட்டின் கடத்தும் பக்கத்தில் பிளாட்டினம் பேஸ்ட்டின் ஒரு மெல்லிய அடுக்கைப் பூசவும். 5.2. 400°C இல் 15 நிமிடங்கள் அதைச் சுடவும்.

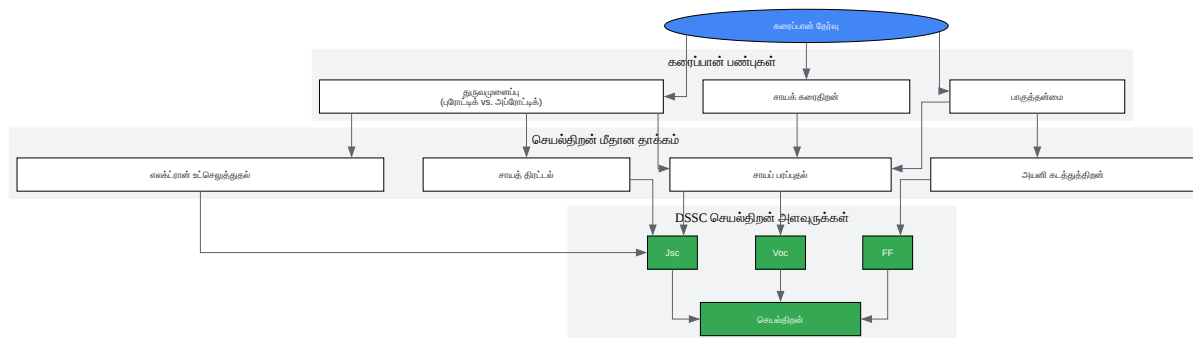
6. மின்கலத்தை ஒன்றுசேர்த்தல்: 6.1. சாயமூட்டப்பட்ட TiO₂ மின்முனை மற்றும் பிளாட்டினம் எதிர் மின்முனையை ஒரு தெர்மோபிளாஸ்டிக் பாலிமர் படலத்தால் (எ.கா., சர்லின்) பிரிக்கப்பட்ட நிலையில் ஒன்றுசேர்க்கவும். 6.2. 100°C இல் சூடான அழுத்தத்தைப் பயன்படுத்தி அவற்றை ஒன்றாக அழுத்தவும்.

7. எலக்ட்ரோலைட்டை உட்செலுத்துதல்: 7.1. ஒரு பொதுவான எலக்ட்ரோலைட் கரைசலில் 0.6 M 1-பியூட்டில்-3-மெத்திலிமிடசோலியம் அயோடைடு (BMII), 0.03 M I₂, 0.1 M குவானிடீனியம் தியோசயனேட் (GuSCN), மற்றும் 0.5 M 4-டெர்ட்-பியூட்டில்பெரிடின் (TBP) ஆகியவை அசிட்டோநைட்ரைல் மற்றும் வாலெரோநைட்ரைல் (85:15 v/v) கலவையில் கரைக்கப்படுகின்றன. 7.2. எதிர் மின்முனையில் உள்ள சிறிய துளைகள் வழியாக மின்கலத்திற்குள் எலக்ட்ரோலைட்டை உட்செலுத்தவும். 7.3. கசிவைத் தடுக்க துளைகளை ஒரு சிறிய கண்ணாடித் துண்டு மற்றும் சர்லின் மூலம் மூடவும்.

8. குணாதிசயப்படுத்துதல்: 8.1. ஒரு சூரிய சிமுலேட்டரைப் பயன்படுத்தி (AM 1.5G, 100 mW/cm²), மின்னோட்டம்-மின்னழுத்த (J-V) வளைவுகளை அளவிடவும். 8.2. J_{sc}, V_{oc}, FF, மற்றும் செயல்திறன் போன்ற ஒளிமின்னழுத்த அளவுருக்களை J-V வளைவுகளிலிருந்து கணக்கிடவும்.

கட்டாய காட்சிப்படுத்தல்





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.
Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. Isomerization and Aggregation of the Solar Cell Dye D149 \[diva-portal.org\]](https://diva-portal.org)
- [3. Isomerization and Aggregation of the Solar Cell Dye D149 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- 4. [Frontiers | Efficiency enhancement of natural cocktail dyes in a TiO₂-based dye-sensitized solar cell and performance of electron kinetics on the TiO₂ surface \[frontiersin.org\]](#)
- 5. [researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [D149 சாய-உணர்திறன் சூரிய மின்கலங்களில் கரைப்பான் தேர்வின் தாக்கம்: ஒரு தொழில்நுட்ப ஆதரவு மையம்]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1141169/docs#d149>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)